

Boc-Met-Met-OH structure

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Compound of Interest

Compound Name: *Boc-met-met-OH*

Cat. No.: *B12109066*

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Technical Monograph: **Boc-Met-Met-OH** Structural Integrity, Synthesis Architectures, and Proteomic Applications[1]

Executive Summary

Boc-Met-Met-OH (N-tert-Butoxycarbonyl-L-methionyl-L-methionine) represents a critical dipeptide motif in proteomic research, serving as a primary model for investigating sulfur-based oxidative stress and transition metal coordination in biological systems.[1] Unlike simple amino acid derivatives, this dipeptide presents unique synthetic challenges due to the nucleophilicity of its dual thioether side chains and their susceptibility to alkylation during deprotection. This guide provides a rigorous technical analysis of its physicochemical properties, optimized synthesis protocols, and its pivotal role in elucidating cisplatin-protein interactions.

Part 1: Chemical Identity & Physicochemical Core[1] [2]

The structural core of **Boc-Met-Met-OH** consists of two methionine residues linked by a peptide bond, N-terminally protected by a tert-butoxycarbonyl (Boc) group.[1][2] The presence of two thioether (-S-CH₃) moieties creates a high electron density environment, making the molecule a potent nucleophile and a sensitive redox probe.[1]

Table 1: Physicochemical Specifications

Parameter	Specification
IUPAC Name	(2S)-2-[[[(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-methylsulfanylbutanoyl]amino]-4-methylsulfanylbutanoic acid
CAS Number	51529-24-9 (Dipeptide) / 2488-15-5 (Monomer Ref)
Molecular Formula	C ₁₅ H ₂₈ N ₂ O ₅ S ₂
Molecular Weight	380.52 g/mol
Solubility Profile	Soluble in DMF, DMSO, Methanol, DCM; Sparingly soluble in water (pH dependent)
pKa Values	Carboxyl: ~3.7 (Predicted); Amine (blocked by Boc)
Redox Potential	Susceptible to oxidation at Sulfur (+0.5 to +1.4 kcal/mol stabilization upon oxidation)

Part 2: Synthesis & Production Architectures

Synthesizing **Boc-Met-Met-OH** requires strict control over sulfur alkylation.^[1] Standard acidolytic deprotection (removal of Boc) generates tert-butyl cations (

), which irreversibly alkylate the methionine sulfur to form S-tert-butyl sulfonium salts.^[1] Therefore, synthesis strategies must employ scavengers or orthogonal protection schemes.

Critical Synthetic Pathway (Solution Phase)

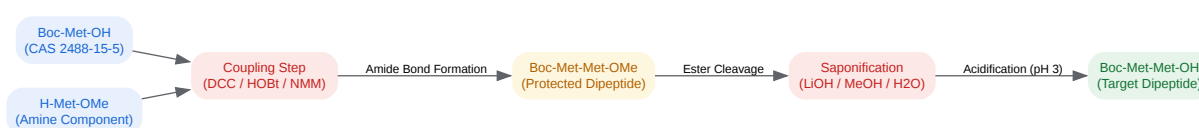
For high-purity applications, solution-phase synthesis is preferred over Solid Phase Peptide Synthesis (SPPS) for short dipeptides to avoid resin-cleavage byproducts.^[1]

Mechanism Description:

- Activation: Boc-Met-OH is activated using DCC/HOBt to prevent racemization at the

-carbon.[1]

- Coupling: The activated ester reacts with the nucleophilic amine of H-Met-OMe (Methionine methyl ester).[1]
- Hydrolysis: The C-terminal methyl ester is saponified (LiOH/MeOH) to yield the free acid.[1]
- Purification: Crystallization or Preparative HPLC.[1]



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Figure 1: Solution-phase synthesis workflow for **Boc-Met-Met-OH**, highlighting the C-terminal protection strategy.[1]

Part 3: Reactivity Profile - The Thioether Domain

Oxidative Sensitivity (Met-Sulfoxide Formation)

Boc-Met-Met-OH serves as a primary model for protein oxidation.[1] Upon exposure to Reactive Oxygen Species (ROS) like

, the thioether sulfur oxidizes to a sulfoxide (

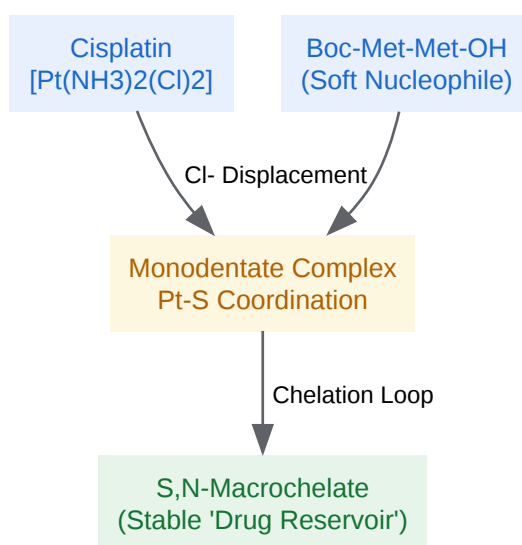
).

- Significance: This mimics aging and oxidative stress in proteins (e.g., Alpha-1-antitrypsin deactivation).[1]
- Detection: The oxidation results in a mass shift of +16 Da per sulfur atom, detectable by LC-MS.

Cisplatin Sequestration (The "Drug Reservoir" Effect)

Methionine-rich sequences are high-affinity targets for platinum-based chemotherapeutics (e.g., Cisplatin).[1]

- Mechanism: Platinum(II) is a "soft" acid and prefers "soft" ligands like Sulfur over Nitrogen.
- Reaction: Cisplatin displaces its chloride ligands to form stable $[\text{Pt}(\text{NH}_3)_2(\text{Boc-Met-Met-OH})]$ chelates.[1]
- Outcome: This interaction competes with DNA binding, potentially reducing drug efficacy or causing nephrotoxicity.



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Figure 2: Chelation pathway of Cisplatin by **Boc-Met-Met-OH**, illustrating the formation of stable platinum-sulfur adducts.[1]

Part 4: Experimental Protocols

Protocol A: Synthesis of Boc-Met-Met-OH (Solution Phase)

Rationale: Direct coupling ensures stoichiometric control and simplifies purification compared to SPPS for dipeptides.[1]

- Reagents: Boc-Met-OH (10 mmol), H-Met-OMe·HCl (10 mmol), DCC (10 mmol), HOBt (10 mmol), NMM (N-methylmorpholine).
- Coupling:
 - Dissolve Boc-Met-OH in dry DCM (50 mL) at 0°C.
 - Add HOBt and DCC; stir for 20 min (activation).
 - Add H-Met-OMe[1]·HCl and NMM (to adjust pH to ~8).
 - Stir at 0°C for 1h, then Room Temp (RT) overnight.
 - Filter off DCU (dicyclohexylurea) precipitate. Wash filtrate with 5% citric acid, sat. NaHCO₃, and brine. Dry over MgSO₄. [1]
- Hydrolysis:
 - Dissolve crude Boc-Met-Met-OMe in MeOH (30 mL).
 - Add 1M LiOH (20 mL). Stir at RT for 2 hours (Monitor by TLC).
 - Evaporate MeOH. [1] Acidify aqueous layer with 1M HCl to pH 2-3. [1]
 - Extract with EtOAc, dry, and concentrate.
- Validation:
 - NMR should show two S-methyl singlets (~2.1 ppm) and the Boc singlet (~1.4 ppm).

Protocol B: Peroxide Oxidation Assay

Rationale: To quantify the susceptibility of the Met-Met motif to oxidative stress.

- Preparation: Dissolve **Boc-Met-Met-OH** (1 mM) in Ammonium Bicarbonate buffer (pH 7.4).
- Induction: Add

(10 mM, 10-fold excess). Incubate at 25°C.

- Sampling: Aliquot at t=0, 15, 30, 60 min. Quench with Catalase or excess Methionine.[1]
- Analysis: Analyze via RP-HPLC (C18 column).
 - Observation: The oxidized species (Sulfoxide) is more polar and elutes earlier than the native dipeptide.

References

- BenchChem. (2025). The Dual Roles of Boc-Methionine: A Technical Guide to its Application in Peptide Synthesis. BenchChem Technical Library.
- PubChem. (2025). **Boc-Met-Met-OH** Compound Summary (CID 23390161). National Center for Biotechnology Information.[1]
- Valley, C.C., et al. (2012). Oxidation increases the strength of the methionine-aromatic interaction.[1] PubMed Central.[1]
- Zimmermann, T., & Burda, J.V. (2010).[3] Cisplatin interaction with amino acids cysteine and methionine from gas phase to solutions. Interdisciplinary Sciences: Computational Life Sciences.
- Sigma-Aldrich. (2025).[1][4] Boc-Met-OH Product Specification & Properties. Merck KGaA.[1]

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Sources

- 1. digital.csic.es [digital.csic.es]
- 2. benchchem.com [benchchem.com]
- 3. Cisplatin interaction with amino acids cysteine and methionine from gas phase to solutions with constant pH - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Boc-L-蛋氨酸-甲基-13C 99 atom % 13C | Sigma-Aldrich [sigmaaldrich.com]

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